

In Vitro Assay Protocols for PF-06463922 (Lorlatinib) Kinase Activity

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Compound of Interest

Compound Name: PF-06465603

Cat. No.: B15621710

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Introduction

PF-06463922, also known as Lorlatinib, is a highly potent, selective, and brain-penetrant small-molecule inhibitor of Anaplastic Lymphoma Kinase (ALK) and ROS1 receptor tyrosine kinases. [1][2] It is an ATP-competitive inhibitor that has demonstrated significant activity against both wild-type and a wide range of clinically relevant mutant forms of ALK and ROS1, which often confer resistance to first and second-generation inhibitors.[3][4] This document provides detailed application notes and protocols for in vitro assays to characterize the kinase activity of PF-06463922.

Note: The compound **PF-06465603** is a metabolite of the PI3K/mTOR inhibitor PF-04691502. The following protocols are for PF-06463922, a potent ALK/ROS1 inhibitor, which is likely the intended subject of inquiry based on the request for kinase assay protocols.

Data Presentation: In Vitro Inhibitory Activity of PF-06463922

The inhibitory potency of PF-06463922 has been quantified through various biochemical and cellular assays. The following tables summarize the key inhibition constants (Ki) and half-maximal inhibitory concentrations (IC50) against ALK and ROS1 kinases.

Table 1: Biochemical Inhibitory Activity (Ki) of PF-06463922 against ALK and ROS1

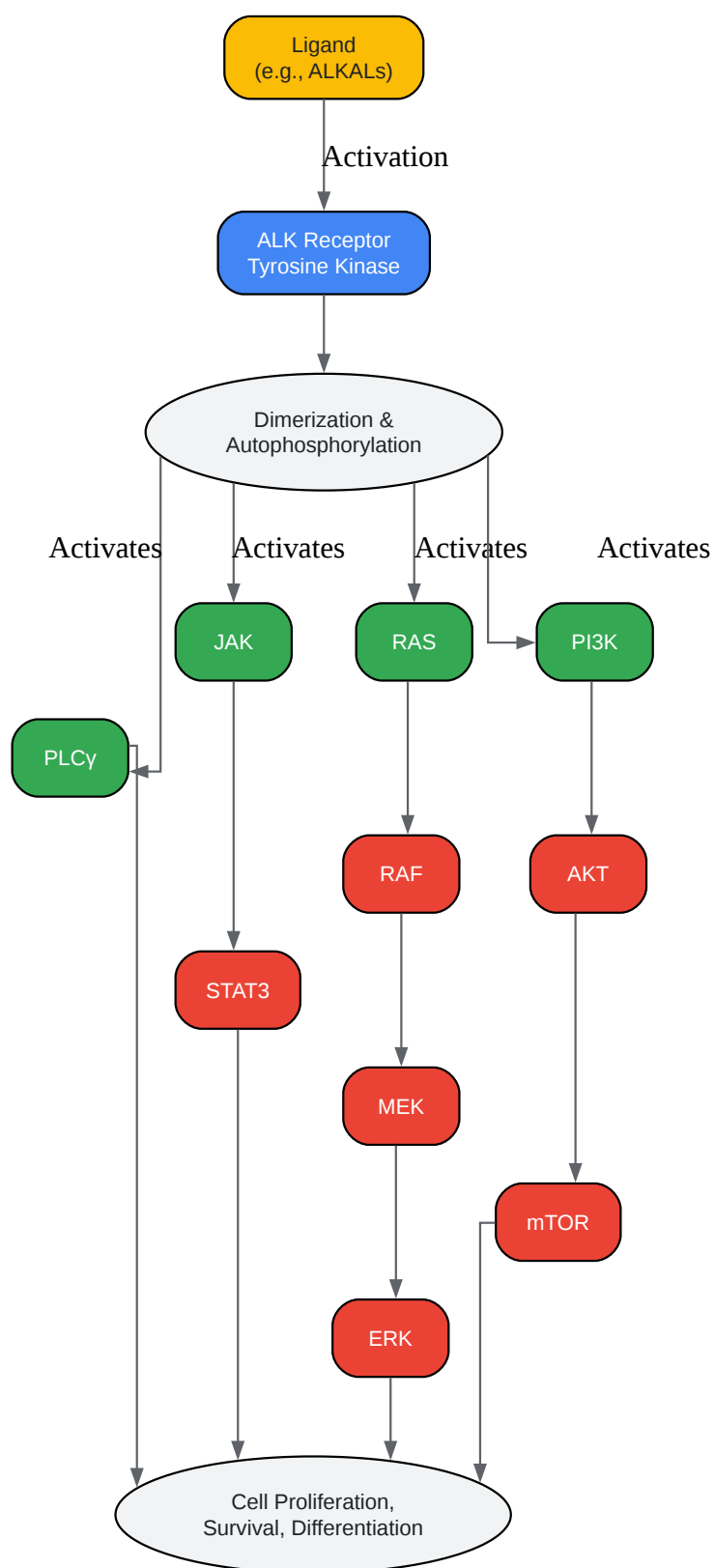
Target Kinase	Ki (nM)	Assay Type
Wild-type ALK	<0.07	Microfluidic Mobility Shift Assay[5]
ALK L1196M	0.7	Microfluidic Mobility Shift Assay[1]
ALK G1269A	<0.1	Microfluidic Mobility Shift Assay[5]
ALK 1151Tins	<0.1	Microfluidic Mobility Shift Assay[5]
ALK F1174L	0.9	Microfluidic Mobility Shift Assay[5]
ALK C1156Y	<0.1	Microfluidic Mobility Shift Assay[5]
ALK L1152R	0.2	Microfluidic Mobility Shift Assay[5]
ALK S1206Y	<0.1	Microfluidic Mobility Shift Assay[5]
ROS1	<0.025	Biochemical Enzyme Assay[1]

Table 2: Cellular Inhibitory Activity (IC50) of PF-06463922 on ALK Phosphorylation

Cell Line Expressing	IC50 (nM)	Assay Type
EML4-ALK	1.5	Cellular ALK Autophosphorylation Assay[6]
EML4-ALK L1196M	15-43	Cellular ALK Autophosphorylation Assay[1]
EML4-ALK G1269A	14-80	Cellular ALK Autophosphorylation Assay[1]
EML4-ALK 1151Tins	38-50	Cellular ALK Autophosphorylation Assay[1]
EML4-ALK G1202R	77-113	Cellular ALK Autophosphorylation Assay[1]

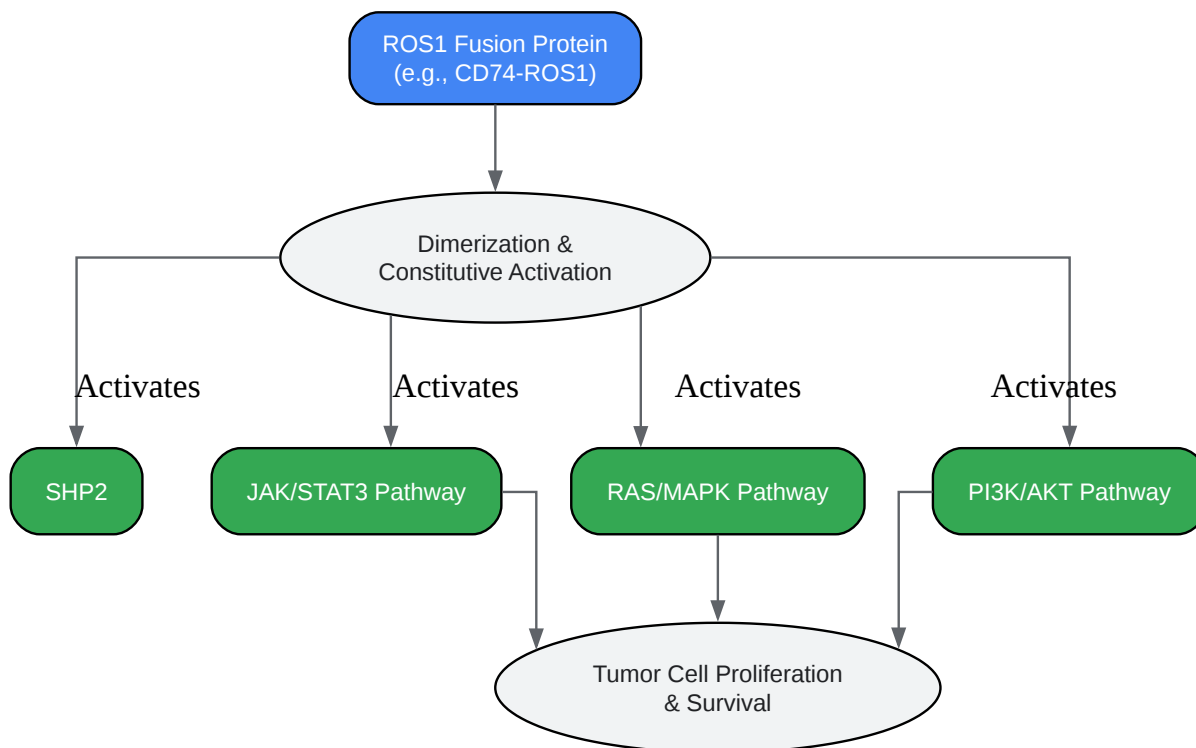
Signaling Pathways

The following diagrams illustrate the signaling pathways of ALK and ROS1, which are targeted by PF-06463922.



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ALK Signaling Pathway



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ROS1 Signaling Pathway

Experimental Protocols

Biochemical Kinase Assay: Microfluidic Mobility Shift Assay

This protocol is designed to measure the direct inhibitory effect of PF-06463922 on the enzymatic activity of recombinant ALK or ROS1 kinase. The assay quantifies the conversion of a fluorescently labeled peptide substrate to its phosphorylated product.[7][8]

Objective: To determine the K_i of PF-06463922 against a specific kinase.

Materials:

- Recombinant human ALK or ROS1 kinase (wild-type or mutant)
- Fluorescently labeled peptide substrate (e.g., from PerkinElmer)

- PF-06463922 (Lorlatinib)
- ATP
- Kinase reaction buffer (e.g., Tris-HCl, MgCl₂, DTT)
- Stop solution
- Microfluidic mobility shift assay instrument (e.g., Caliper LabChip, PerkinElmer EZ Reader)
- 384-well plates

Procedure:

- **Compound Preparation:** Prepare a serial dilution of PF-06463922 in DMSO. Further dilute in the kinase reaction buffer to the desired final concentrations.
- **Reaction Setup:** In a 384-well plate, add the kinase, the fluorescently labeled peptide substrate, and the diluted PF-06463922 or vehicle control (DMSO).
- **Initiation of Reaction:** Initiate the kinase reaction by adding ATP to each well.
- **Incubation:** Incubate the plate at a controlled temperature (e.g., 30°C) for a specific duration (e.g., 60 minutes).
- **Termination of Reaction:** Stop the reaction by adding a stop solution.
- **Data Acquisition:** Load the samples onto the microfluidic chip of the mobility shift assay instrument. The instrument will separate the phosphorylated product from the non-phosphorylated substrate based on their different electrophoretic mobilities.[\[7\]](#)
- **Data Analysis:** The instrument's software quantifies the amount of product and substrate in each well. Calculate the percentage of kinase inhibition for each concentration of PF-06463922. Determine the K_i value by fitting the data to an appropriate enzyme inhibition model.

Cellular ALK Phosphorylation Assay

This protocol measures the ability of PF-06463922 to inhibit the autophosphorylation of ALK in a cellular context.

Objective: To determine the IC50 of PF-06463922 for the inhibition of ALK phosphorylation in intact cells.

Materials:

- Human cancer cell line expressing an ALK fusion protein (e.g., Karpas-299, which expresses NPM-ALK)[9]
- Cell culture medium and supplements
- PF-06463922 (Lorlatinib)
- Lysis buffer
- Phospho-ALK specific antibody and total ALK antibody
- Sandwich ELISA kit or Western blot reagents
- Plate reader or imaging system

Procedure:

- Cell Culture: Culture the ALK-positive cells in appropriate medium until they reach the desired confluence.
- Compound Treatment: Treat the cells with serial dilutions of PF-06463922 or vehicle control for a specified period (e.g., 2-4 hours).
- Cell Lysis: After treatment, wash the cells with cold PBS and lyse them using a suitable lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each cell lysate.
- Detection of Phospho-ALK (Sandwich ELISA method):

- Coat a multi-well plate with a capture antibody for total ALK.
- Add the cell lysates to the wells and incubate.
- Wash the wells and add a detection antibody specific for phosphorylated ALK.
- Add a secondary antibody conjugated to an enzyme (e.g., HRP).
- Add the enzyme substrate and measure the resulting signal using a plate reader.
- Data Analysis: Normalize the phospho-ALK signal to the total protein concentration. Calculate the percentage of inhibition of ALK phosphorylation for each concentration of PF-06463922. Determine the IC50 value by fitting the data to a dose-response curve.

Cell Viability Assay (CellTiter-Glo®)

This protocol assesses the effect of PF-06463922 on the viability of cancer cells that are dependent on ALK or ROS1 signaling. The CellTiter-Glo® assay quantifies ATP, which is an indicator of metabolically active, viable cells.[\[10\]](#)[\[11\]](#)

Objective: To determine the IC50 of PF-06463922 for the inhibition of cell viability.

Materials:

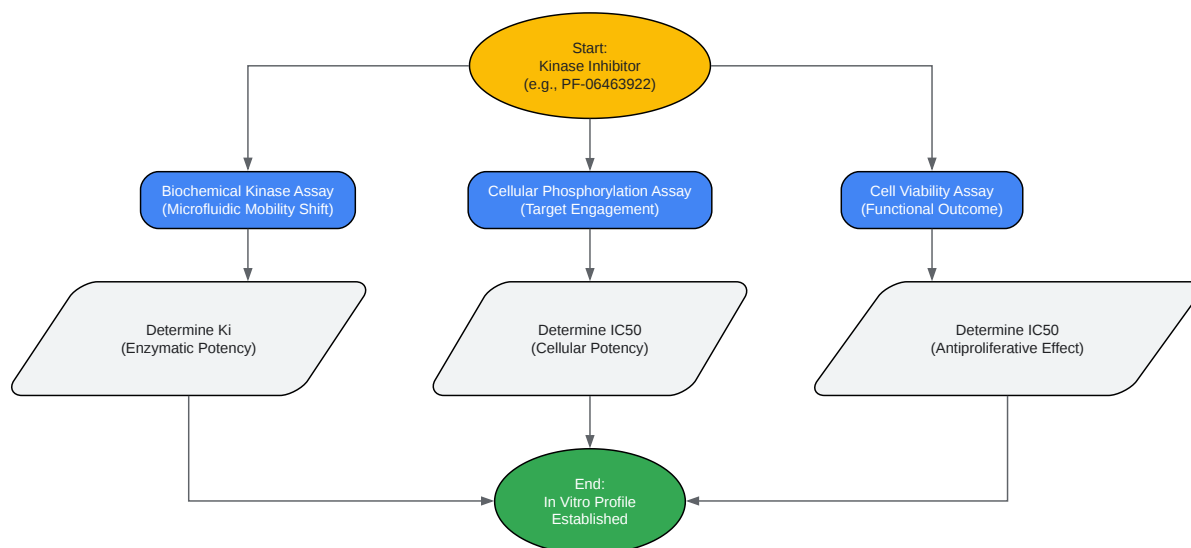
- ALK or ROS1-dependent cancer cell line
- Cell culture medium and supplements
- PF-06463922 (Lorlatinib)
- CellTiter-Glo® Luminescent Cell Viability Assay kit (Promega)[\[10\]](#)
- Opaque-walled multi-well plates suitable for luminescence readings
- Luminometer

Procedure:

- Cell Seeding: Seed the cells in an opaque-walled 96-well or 384-well plate at a predetermined optimal density and allow them to attach overnight.[\[12\]](#)
- Compound Treatment: Add serial dilutions of PF-06463922 or vehicle control to the wells.
- Incubation: Incubate the plate for a specified period (e.g., 72 hours) at 37°C in a CO2 incubator.
- Assay Reagent Preparation and Addition: Equilibrate the CellTiter-Glo® Reagent to room temperature. Add a volume of the reagent equal to the volume of cell culture medium in each well.[\[12\]](#)
- Signal Stabilization: Mix the contents on an orbital shaker for 2 minutes to induce cell lysis, then incubate at room temperature for 10 minutes to stabilize the luminescent signal.[\[12\]](#)
- Luminescence Measurement: Measure the luminescence using a luminometer.
- Data Analysis: Subtract the background luminescence (from wells with medium only). Calculate the percentage of cell viability relative to the vehicle-treated control cells. Determine the IC50 value by fitting the data to a dose-response curve.

Experimental Workflow

The following diagram outlines a general workflow for the in vitro characterization of a kinase inhibitor like PF-06463922.



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In Vitro Kinase Inhibitor Evaluation Workflow

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